

# Essential Guide to the Proper Disposal of Parylene D

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## Compound of Interest

Compound Name: Parylene D

CAS No.: 30501-29-2

Cat. No.: B3258493

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides a comprehensive, step-by-step procedure for the safe and compliant disposal of **Parylene D**, a chlorinated poly(para-xylylene) known for its exceptional thermal stability and resistance to moisture, chemicals, and gases.<sup>[1][2][3]</sup> Adherence to these protocols is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Understanding Parylene D Waste

**Parylene D** is a polymer that is highly resistant to chemical attack and insoluble in all organic solvents at room temperature and up to 150°C.<sup>[1][2]</sup> In the **Parylene** deposition process, waste material is solidified in a cold trap.<sup>[4]</sup> The resulting solid waste is the primary subject of these disposal procedures. While Safety Data Sheets (SDS) for similar **Parylene** dimers indicate that in their supplied form they are not classified as hazardous waste under federal regulations (40 CFR 261), it is imperative to consult local, state, and federal regulations for final disposal.<sup>[5][6]</sup>

## Quantitative Data on Parylene D

The following table summarizes key quantitative data for **Parylene D**, offering a quick reference for its physical and electrical properties.

| Property                    | Value                                   | Reference Standard |
|-----------------------------|-----------------------------------------|--------------------|
| Dielectric Strength         | 5500 volts/mil                          | ASTM D150          |
| Dielectric Constant (1 kHz) | 2.82                                    | ASTM D150          |
| Service Temperature         | Up to 100°C in oxygen-rich environments | -                  |
| Melting Point               | 380°C                                   | -                  |
| Insoluble in                | All organic solvents up to 150°C        | -                  |

Data sourced from multiple references.[\[7\]](#)[\[8\]](#)

## Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the standard operating procedure for the disposal of solid **Parylene D** waste collected from the cold trap of a deposition system.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use nitrile or neoprene gloves.
- Respiratory Protection: If there is a risk of dust generation, wear a dust mask or respirator.
- Ventilation: Ensure the work area is well-ventilated.

### 2. Collection of Solidified **Parylene D** Waste:

- Safely remove the solidified **Parylene D** from the cold trap of the deposition system according to the manufacturer's instructions.

- Place the collected solid waste into a designated, durable, and clearly labeled waste container.

### 3. Waste Characterization and Segregation:

- Although **Parylene D** itself is generally not considered hazardous waste, it is crucial to ensure it has not been contaminated with other hazardous materials during the experimental process.
- If the **Parylene D** waste is mixed with solvents, heavy metals, or other hazardous substances, it must be treated as hazardous waste and segregated accordingly.

### 4. Packaging and Labeling:

- The waste container should be sealed to prevent any spillage.
- Label the container clearly as "**Parylene D** Waste" and include the date of collection. If any contaminants are present, they must also be listed on the label.

### 5. Storage:

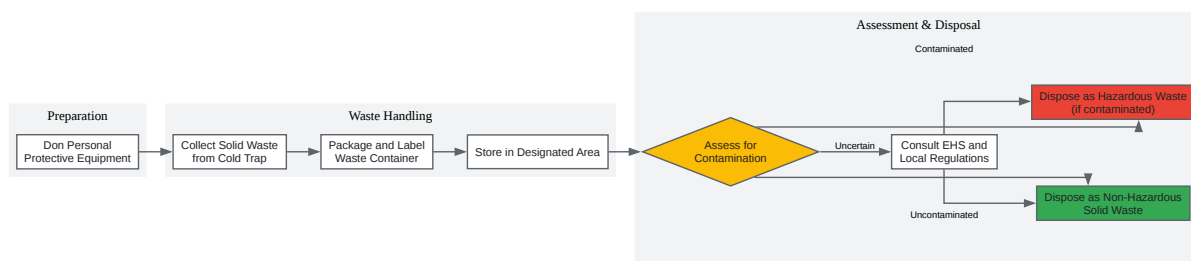
- Store the sealed waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials.

### 6. Disposal:

- For uncontaminated **Parylene D** waste, disposal as general solid waste may be permissible. However, it is mandatory to consult with your institution's Environmental Health and Safety (EHS) department and your local waste disposal authority to confirm the appropriate disposal method.
- If the waste is determined to be hazardous due to contamination, it must be disposed of through a licensed hazardous waste disposal company, following all applicable regulations.

## Visualizing the Disposal Workflow

The following diagram illustrates the logical flow of the **Parylene D** disposal procedure, from initial waste collection to final disposal.



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## References

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